

Application Notes and Protocols for 2-(Methylsulfonyl)-4-(trifluoromethyl)benzoic acid

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)-4-(trifluoromethyl)benzoic acid

Cat. No.: B146315

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-(Methylsulfonyl)-4-(trifluoromethyl)benzoic acid** (CAS No. 142994-06-7). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

2-(Methylsulfonyl)-4-(trifluoromethyl)benzoic acid is a benzoic acid derivative. It is a solid, with an off-white to light beige appearance.^[1] It is important to be aware of its chemical and physical properties to handle it appropriately.

Table 1: Chemical and Physical Data

Property	Value	Source
Molecular Formula	C ₉ H ₇ F ₃ O ₄ S	[1][2][3][4][5]
Molecular Weight	268.21 g/mol	[2][4][5]
Appearance	Off-White to Light Beige Solid	[1]
Melting Point	>98°C (decomposes)	[1]
Storage Temperature	Room temperature or 2-8°C	[1][6]
Solubility	Slightly soluble in Chloroform (heated), DMSO (heated, sonicated)	[1]
Stability	Hygroscopic	[1]

Hazard Identification and Safety Precautions

This compound is classified as a hazardous substance. All personnel handling this material must be familiar with its potential hazards and the necessary safety precautions.

2.1 GHS Hazard Classification

- Skin Irritation (Category 2): Causes skin irritation.[2][3][7]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[2][3][7]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.[2][7]

2.2 Precautionary Statements

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][7]
 - P264: Wash skin thoroughly after handling.[3][7]
 - P271: Use only outdoors or in a well-ventilated area.[7]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][7]
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of water.[3]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]
 - P312: Call a POISON CENTER/doctor if you feel unwell.[7]

Experimental Protocols

3.1 Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before starting any experimental work. The following PPE is mandatory when handling **2-(Methylsulfonyl)-4-(trifluoromethyl)benzoic acid**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If working with the solid in a way that may generate dust, or if working outside of a fume hood, a NIOSH-approved respirator is recommended.

3.2 Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work in a well-ventilated area, preferably within a chemical fume hood.

- Have appropriate spill cleanup materials available.
- Dispensing and Weighing:
 - Handle the solid carefully to minimize dust generation.
 - Use a spatula for transferring the solid.
 - Weigh the compound in a tared, sealed container if possible.
- Dissolving:
 - If preparing a solution, add the solid to the solvent slowly.
 - As the compound has limited solubility, heating and sonication may be required.^[1]
Exercise caution when heating volatile or flammable solvents.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Clean all equipment and the work area to remove any residual chemical.
 - Dispose of contaminated waste in a designated hazardous waste container.

3.3 Storage Protocol

Proper storage is essential to maintain the quality and stability of the compound.

- Container: Store in the original, tightly sealed container.^[7]
- Atmosphere: Store in a dry, well-ventilated place.^[7] The compound is hygroscopic, so protection from moisture is critical.^[1]
- Temperature: Store at room temperature or refrigerated at 2-8°C for long-term storage.^{[1][6]}
- Incompatibilities: Keep away from incompatible substances. While specific incompatibilities are not listed in the provided search results, as a general precaution for acidic compounds, avoid strong bases and oxidizing agents.

Diagrams

Workflow for Handling and Storage

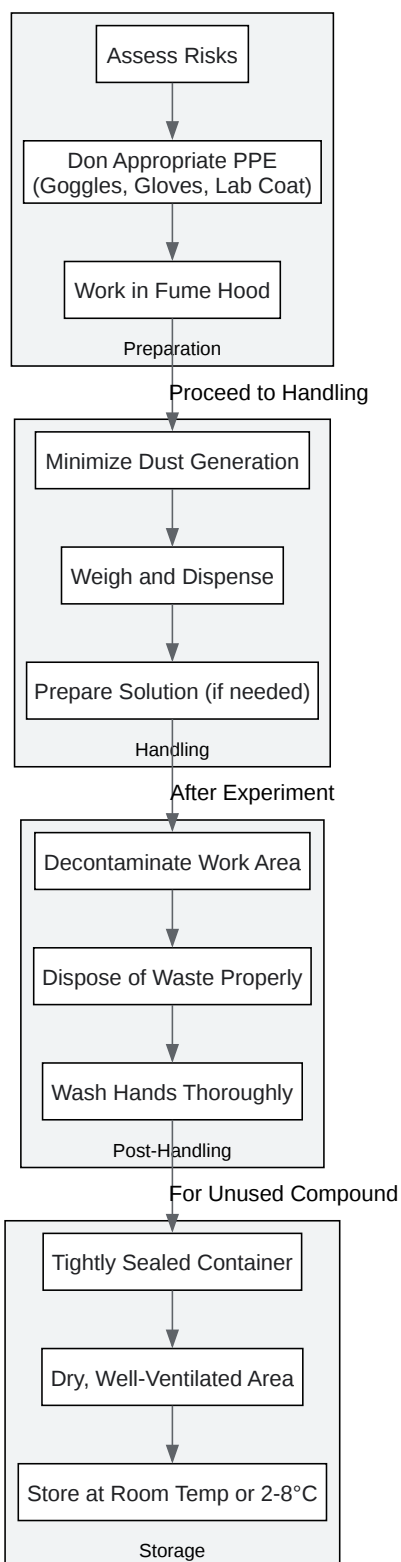


Figure 1: Safe Handling and Storage Workflow

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Caption: Workflow for the safe handling and storage of the compound.

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